

Preparing ONC213 Stock Solutions in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: ONC213

Cat. No.: B13145634

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Abstract

ONC213 is an orally active inhibitor of α -ketoglutarate dehydrogenase (α KGDH), a critical enzyme in the mitochondrial tricarboxylic acid (TCA) cycle.^[1] Its inhibitory action leads to suppressed mitochondrial respiration, elevated α -ketoglutarate levels, and the induction of a mitochondrial stress response.^{[1][2]} This ultimately results in the inhibition of protein translation, a decrease in the anti-apoptotic protein MCL-1, and subsequent apoptosis in cancer cells, particularly those reliant on oxidative phosphorylation such as acute myeloid leukemia (AML).^{[1][2][3]} Proper preparation of **ONC213** stock solutions is critical for accurate and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **ONC213** stock solutions using dimethyl sulfoxide (DMSO) as a solvent.

Data Presentation

ONC213 Properties

Property	Value	Reference
CAS Number	1977540-13-8	[1]
Molecular Weight	408.48 g/mol	Inferred from molarity calculations [1]
Appearance	Crystalline solid	[4]
Purity	≥98%	[1]

Solubility and Recommended Concentrations

Solvent	Concentration	Notes
DMSO	≥ 10 mM	Use freshly opened DMSO for best results. [1]
Aqueous Media	Low solubility	Direct dissolution in aqueous buffers is not recommended. [5] [6]

Note: It is common for compounds dissolved in DMSO to precipitate when diluted into aqueous media. To avoid this, perform serial dilutions in DMSO before the final dilution into the aqueous medium.[\[5\]](#)[\[6\]](#)

Stock Solution Storage and Stability

Storage Temperature	Duration	Notes
-80°C	6 months	Recommended for long-term storage. [1] [7]
-20°C	1 month	Suitable for short-term storage. [1] [7]

To avoid repeated freeze-thaw cycles, aliquot the stock solution into single-use volumes.[\[7\]](#)

Experimental Protocols

Materials

- **ONC213** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM **ONC213** Stock Solution in DMSO

- Pre-dissolution Preparation:
 - Bring the **ONC213** powder and DMSO to room temperature before opening to prevent condensation.
 - Ensure the analytical balance is calibrated and located in a chemical fume hood if the compound is handled as a powder.^[8]
- Weighing the Compound:
 - Carefully weigh the desired amount of **ONC213** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.085 mg of **ONC213**.
 - Calculation: Volume (L) x Concentration (mol/L) x Molecular Weight (g/mol) = Mass (g)
 - $0.001 \text{ L} \times 0.01 \text{ mol/L} \times 408.48 \text{ g/mol} = 0.004085 \text{ g} = 4.085 \text{ mg}$
- Dissolution:
 - Transfer the weighed **ONC213** powder to a sterile microcentrifuge tube or amber vial.

- Add the calculated volume of DMSO. For 4.085 mg of **ONC213**, add 1 mL of DMSO to achieve a 10 mM concentration.
- Vortex the solution thoroughly for several minutes to ensure complete dissolution.[5]
- If the compound does not fully dissolve, brief sonication or warming the solution to 37°C may aid in dissolution.[5][8]
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1][7]

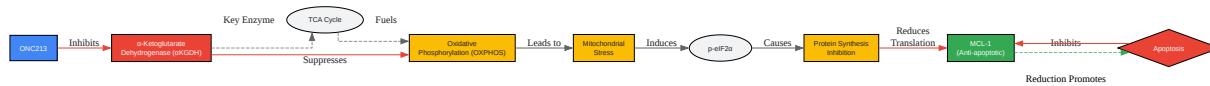
Protocol for Preparing Working Solutions for Cell-Based Assays

- Determine Final Concentration:
 - Decide on the final concentration of **ONC213** required for your experiment. For example, in AML cell lines, effective concentrations range from 125 nM to 1000 nM.[1]
- Serial Dilution (if necessary):
 - To avoid precipitation, it is recommended to perform serial dilutions of the DMSO stock solution in DMSO before diluting into the final aqueous culture medium.[6]
- Final Dilution:
 - Add the appropriate volume of the **ONC213** stock solution (or a diluted intermediate) to the pre-warmed cell culture medium.
 - Gently swirl the medium while adding the **ONC213** solution to ensure rapid and even mixing, which can help prevent precipitation.[8]
 - The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, with 0.1% being preferable, to avoid solvent-induced cytotoxicity.[7][9]

- Control:

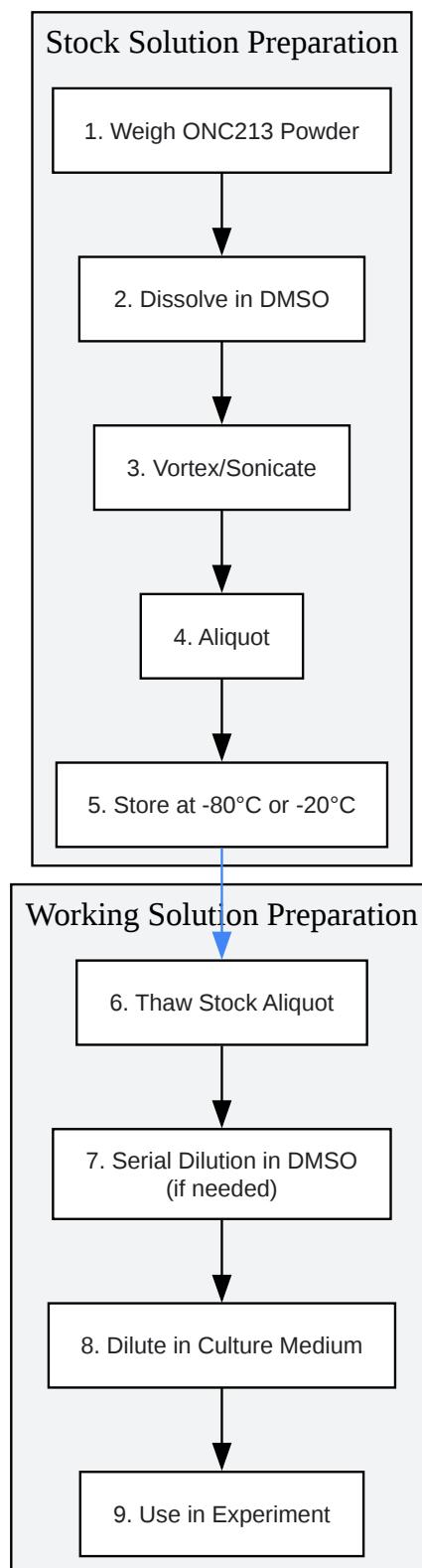
- Always include a vehicle control in your experiments, which consists of the same concentration of DMSO in the cell culture medium without the compound.[7]

Mandatory Visualizations



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Caption: **ONC213** Mechanism of Action.



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Caption: **ONC213** Solution Preparation Workflow.

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